

2-Oxa-7-azaspiro[4.4]nonan-1-one IUPAC name and structure

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Compound of Interest

Compound Name: 2-Oxa-7-azaspiro[4.4]nonan-1-one

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An In-depth Technical Guide to 2-Oxa-7-azaspiro[4.4]nonan-1-one

This guide provides a comprehensive overview of **2-Oxa-7-azaspiro[4.4]nonan-1-one**, a heterocyclic compound featuring a spirocyclic scaffold. The document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry, offering insights into its structure, properties, and synthesis of related compounds.

Introduction to Spirocyclic Scaffolds

Spirocyclic scaffolds, characterized by two rings sharing a single atom, are of increasing importance in medicinal and organic chemistry.^[1] Their inherent three-dimensional structure provides access to a broader chemical space compared to their planar aromatic counterparts.^[1] This structural rigidity and complexity can result in improved binding affinity and selectivity for biological targets.^[1] Furthermore, the incorporation of spirocyclic motifs can positively influence a molecule's physicochemical properties, such as solubility and metabolic stability, which are crucial for the development of new therapeutic agents.^[1]

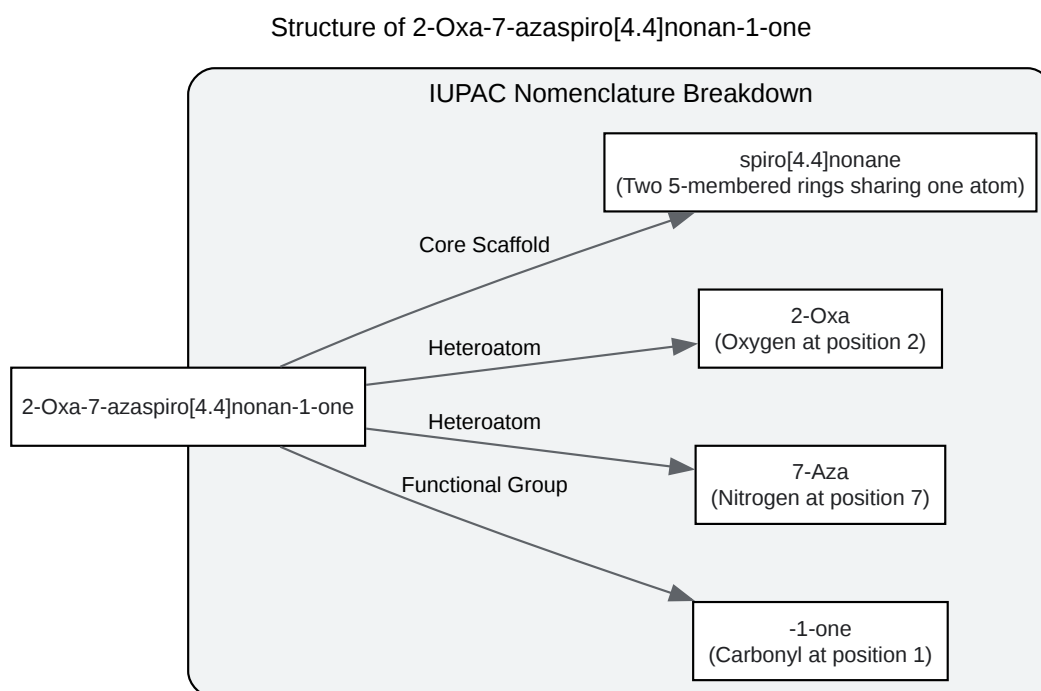
Chemical Structure and IUPAC Name

The compound **2-Oxa-7-azaspiro[4.4]nonan-1-one** is a heterocyclic compound. Its IUPAC name precisely describes its molecular architecture.^[1]

- **spiro[4.4]nonane**: This indicates a spirocyclic system composed of two five-membered rings joined by a single spiro atom, totaling nine atoms in the bicyclic system.^[1]

- 2-Oxa: This prefix specifies that an oxygen atom replaces the carbon at the second position of the spirocyclic framework.^[1]
- 7-Aza: This prefix indicates that a nitrogen atom is located at the seventh position.^[1]
- -1-one: This suffix denotes a carbonyl group (C=O) at the first position of the scaffold.^[1]

Below is a diagram illustrating the relationship between the IUPAC name and the compound's structure.



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A diagram correlating the IUPAC name to the chemical structure.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **2-Oxa-7-azaspiro[4.4]nonan-1-one**.

Property	Value	Source
CAS Number	1309588-02-0	[1][2][3]
Molecular Formula	C ₇ H ₁₁ NO ₂	[1][2][3]
Molecular Weight	141.17 g/mol	[1]
Physical Form	Solid	[3]

Note: Detailed experimental data such as melting point, boiling point, and solubility are not readily available in the cited literature.

Experimental Protocols: Synthesis of a Related Scaffold

While a specific experimental protocol for the synthesis of **2-Oxa-7-azaspiro[4.4]nonan-1-one** is not detailed in the available literature, a one-pot synthesis for the closely related 2-Oxa-7-azaspiro[4.4]nonane-8,9-diones has been reported. This method utilizes a Manganese(III)-based oxidation reaction.[4]

Representative Protocol: Mn(III)-Based Synthesis of 2-Oxa-7-azaspiro[4.4]nonane-8,9-diones[4]

This protocol describes the reaction of 1,1-diarylethenes with 4-acylpyrrolidine-2,3-diones mediated by manganese(III) acetate.

Materials:

- 1,1-Diarylethene derivative

- 4-Acylpyrrolidine-2,3-dione derivative
- Manganese(III) acetate ($\text{Mn}(\text{OAc})_3$)
- Glacial acetic acid (solvent)

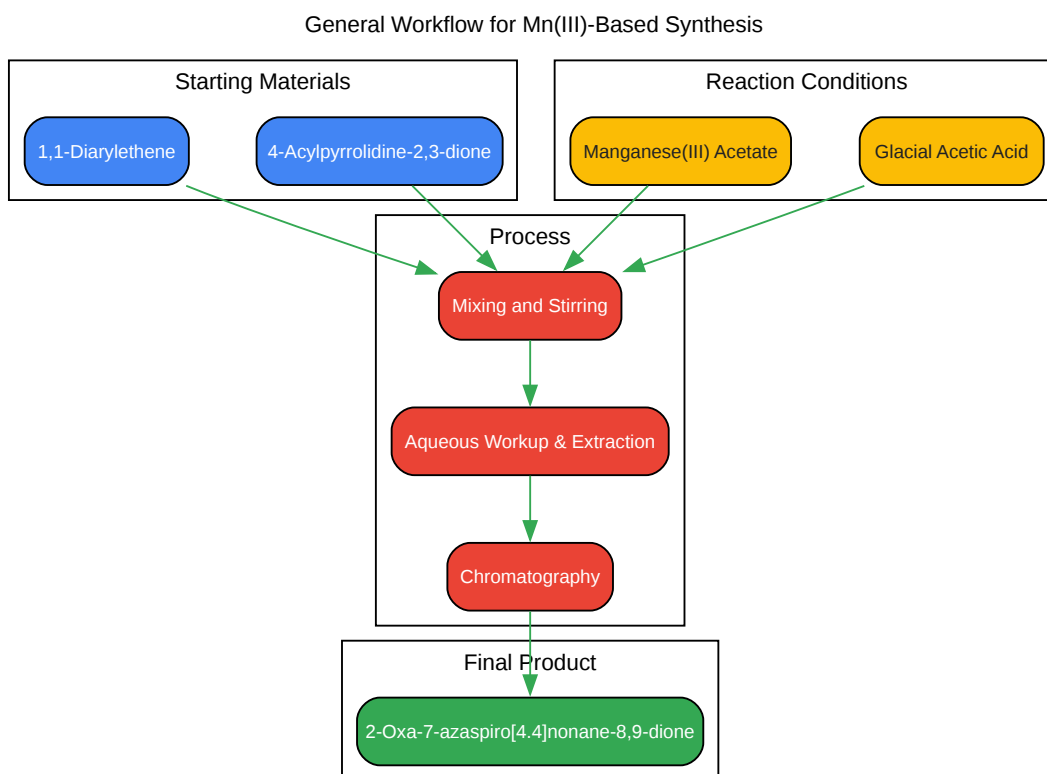
Procedure:

- A mixture of the 1,1-diarylethene and the 4-acylpyrrolidine-2,3-dione is dissolved in glacial acetic acid in a reaction vessel.
- Manganese(III) acetate is added to the solution.
- The reaction is stirred at a specified temperature (e.g., room temperature) under a dry air stream.
- The reaction progress is monitored by an appropriate technique (e.g., Thin Layer Chromatography).
- Upon completion, the reaction mixture is worked up. This typically involves quenching the reaction, extracting the product with a suitable organic solvent, and washing the organic layer.
- The crude product is purified, for example, by column chromatography, to yield the 2-Oxa-7-azaspiro[4.4]nonane-8,9-dione.

The pyrrolidinedione ring remains intact during this process and forms one of the two rings of the final spirocyclic scaffold.^[4]

Visualization of Synthetic Workflow

The following diagram illustrates the general workflow for the synthesis of 2-Oxa-7-azaspiro[4.4]nonane-8,9-diones.



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A general workflow for the synthesis of a related spiro-compound.

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